An In-depth Technical Guide to PSI-7409 Tetrasodium: Chemical Structure and Properties

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Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B15567950*

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Abstract

PSI-7409, the tetrasodium salt of 2'-deoxy-2'-α-fluoro-2'-β-C-methyluridine-5'-triphosphate, is the pharmacologically active metabolite of the blockbuster antiviral drug Sofosbuvir (PSI-7977). As a potent and selective inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase, PSI-7409 is a critical molecule in the eradication of chronic HCV infection. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **PSI-7409 tetrasodium**. Detailed experimental protocols for relevant assays and a visualization of the metabolic activation pathway are included to support researchers and drug development professionals in the field of antiviral therapies.

Chemical Structure and Identification

PSI-7409 is a nucleoside triphosphate analog. The tetrasodium salt form enhances its stability and solubility in aqueous media.

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Identifier	Value
IUPAC Name	tetrasodium;[[[(2R,3R,4R,5R)-5-(2,4-dioxopyrimidin-1-yl)-4-fluoro-3-hydroxy-4-methyloxolan-2-yl]methoxy-oxidophosphoryl]oxy-oxidophosphoryl] phosphate
Synonyms	GS-461203, Sofosbuvir triphosphate
CAS Number	1621884-22-7
Molecular Formula	$C_{10}H_{12}FN_2Na_4O_{14}P_3$
Molecular Weight	588.09 g/mol
SMILES	[Na+].[Na+].[Na+].[Na+].O=P([O-])(O[C@H]1--INVALID-LINK----INVALID-LINK--(F)--INVALID-LINK--O1)OP(=O)([O-])OP(=O)([O-])[O-]

Physicochemical Properties

The physicochemical properties of **PSI-7409 tetrasodium** are crucial for its formulation, delivery, and intracellular activity. Due to its highly charged nature, it is designed to be generated intracellularly from its prodrug, Sofosbuvir.

Property	Value	Reference
Appearance	White to off-white solid	[1]
Solubility	Soluble in water (≥ 50 mg/mL)	[2]
logP	-4.81 (for the free acid)	[1]
Storage Conditions	-20°C to -80°C for long-term storage	[2][3]

Biological Activity and Mechanism of Action

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PSI-7409 is a potent inhibitor of the HCV NS5B polymerase, an enzyme essential for the replication of the viral RNA genome.[3] It acts as a chain terminator after being incorporated into the nascent RNA strand, thereby halting viral replication.[3]

Inhibition of HCV NS5B Polymerase

HCV Genotype	IC_{50} (μM)
Genotype 1b (Con1)	1.6
Genotype 2a (JFH1)	2.8
Genotype 3a	0.7
Genotype 4a	2.6

Data from MedchemExpress[3]

Selectivity Profile

PSI-7409 exhibits high selectivity for the viral polymerase over human polymerases, which is a key factor in its favorable safety profile.

Human Polymerase	IC_{50} (μM)
DNA Polymerase α	550
DNA Polymerase β	>1000
DNA Polymerase γ	>1000

Data from MedchemExpress[3]

Metabolic Activation Pathway

Sofosbuvir, a phosphoramidate prodrug, is orally administered and readily absorbed. It undergoes intracellular metabolism in hepatocytes to generate the active triphosphate form, PSI-7409. This multi-step enzymatic conversion is crucial for its therapeutic efficacy.[4][5]

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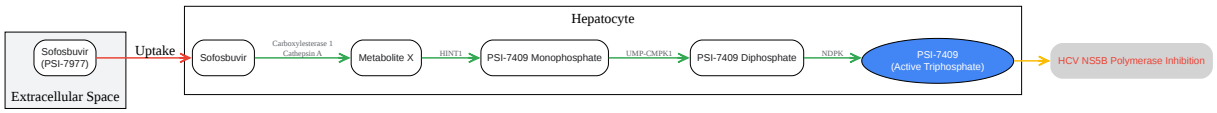

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Figure 1. Metabolic activation pathway of Sofosbuvir to PSI-7409 in hepatocytes.

Experimental Protocols

Synthesis and Purification of **PSI-7409 Tetrasodium**

The synthesis of PSI-7409 is a multi-step process that begins with the synthesis of the parent nucleoside, 2'-deoxy-2'-α-fluoro-2'-β-C-methyluridine. This is followed by a triphosphorylation reaction at the 5'-hydroxyl group. A general and widely used method for the synthesis of nucleoside triphosphates is the Yoshikawa-Ludwig procedure, which involves the use of a phosphorylating agent such as phosphorus oxychloride ($POCl_3$) in a suitable solvent like trimethyl phosphate.

General Protocol for Triphosphorylation:

- The protected parent nucleoside is dissolved in an anhydrous solvent (e.g., trimethyl phosphate).
- The solution is cooled to 0°C, and a phosphorylating agent (e.g., $POCl_3$) is added dropwise.
- The reaction is stirred at low temperature for several hours.
- A solution of pyrophosphate (e.g., tributylammonium pyrophosphate) is then added to the reaction mixture.
- The reaction is quenched, and the protecting groups are removed.
- The crude product is purified by anion-exchange chromatography.

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- The purified triphosphate is converted to the tetrasodium salt by passing it through a column of Dowex Na^+ resin or by precipitation with a sodium salt solution.
- The final product is lyophilized to obtain a white solid.

Purification: Purification is typically achieved using anion-exchange chromatography, followed by reverse-phase high-performance liquid chromatography (RP-HPLC) for desalting and final purification. The identity and purity of the final product are confirmed by analytical techniques such as HPLC, nuclear magnetic resonance (NMR) spectroscopy (^1H, ^{13}C, ^{31}P), and mass spectrometry.

HCV NS5B Polymerase Inhibition Assay

This assay measures the ability of PSI-7409 to inhibit the RNA-dependent RNA polymerase activity of HCV NS5B.

Materials:

- Recombinant HCV NS5B polymerase
- RNA template (e.g., poly(A))
- Primer (e.g., oligo(U))
- Ribonucleoside triphosphates (ATP, CTP, GTP, UTP)
- Radiolabeled rNTP (e.g., [α-^{32}P]UTP)
- Assay buffer (e.g., 20 mM Tris-HCl pH 7.5, 50 mM NaCl, 5 mM $MgCl_2$, 1 mM DTT)
- **PSI-7409 tetrasodium**
- Scintillation cocktail and counter

Procedure:

- Prepare a reaction mixture containing the assay buffer, RNA template, primer, and non-labeled rNTPs.

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- Add varying concentrations of PSI-7409 to the reaction mixture.
- Initiate the reaction by adding the HCV NS5B polymerase and the radiolabeled rNTP.
- Incubate the reaction at the optimal temperature (e.g., 30°C) for a defined period (e.g., 1-2 hours).
- Stop the reaction by adding a quench solution (e.g., 0.5 M EDTA).
- Precipitate the newly synthesized radiolabeled RNA using trichloroacetic acid (TCA).
- Collect the precipitate on a filter membrane and wash to remove unincorporated radiolabeled rNTPs.
- Measure the radioactivity of the filter membrane using a scintillation counter.
- Calculate the percent inhibition for each concentration of PSI-7409 and determine the IC_{50} value by non-linear regression analysis.

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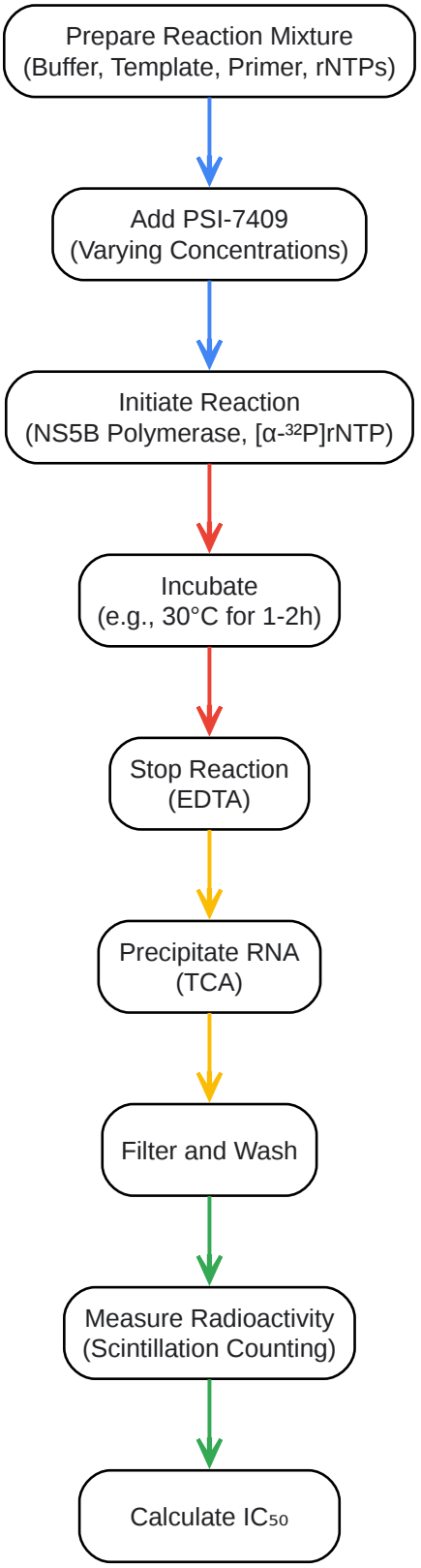

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Figure 2. Experimental workflow for the HCV NS5B polymerase inhibition assay.

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Analytical Characterization

High-Performance Liquid Chromatography (HPLC):

- Column: Anion-exchange or reverse-phase C18 column.
- Mobile Phase: A gradient of a low concentration buffer (e.g., triethylammonium bicarbonate) and a high concentration buffer or an organic solvent (e.g., acetonitrile).
- Detection: UV absorbance at 260 nm.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: To confirm the structure of the nucleoside moiety.
- ^{31}P NMR: To confirm the presence and connectivity of the triphosphate chain.
- ^{19}F NMR: To confirm the presence of the fluorine atom.

Mass Spectrometry (MS):

- Technique: Electrospray ionization (ESI) in negative ion mode is typically used for the analysis of highly polar and charged molecules like nucleoside triphosphates.
- Analysis: Provides accurate mass-to-charge ratio to confirm the molecular weight and elemental composition. Tandem MS (MS/MS) can be used to confirm the structure by fragmentation analysis.

Conclusion

PSI-7409 tetrasodium, the active metabolite of Sofosbuvir, remains a cornerstone in the study of anti-HCV therapeutics. Its potent and selective inhibition of the HCV NS5B polymerase, coupled with a high barrier to resistance, has revolutionized the treatment of chronic hepatitis C. This technical guide provides essential information on its chemical structure, physicochemical properties, and biological activity, along with relevant experimental protocols. A thorough understanding of this molecule is vital for the continued development of novel antiviral agents and for optimizing existing therapeutic strategies.

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